

H-Cys-OMe 2HCl stock solution preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (H-Cys-OMe)₂·2HCl

CAS No.: 144000-36-2

Cat. No.: S876207

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Chemical Profile and Handling

First, it is essential to understand the fundamental properties and handling requirements of the compound. The table below summarizes the key data for H-Cys-OMe·HCl and its dimeric form, L-Cystine bis(methyl ester) dihydrochloride.

Property	H-Cys-OMe·HCl	(H-Cys-OMe) ₂ ·2HCl
CAS Number	18598-63-5 [1] [2]	32854-09-4 [3] [4]
Molecular Formula	C ₄ H ₉ NO ₂ S·HCl [1]	C ₈ H ₁₆ N ₂ O ₄ S ₂ ·2HCl [3] [4]
Molecular Weight (g/mol)	171.7 [1]	341.3 [3] [4]
Purity	≥ 98% [2]	≥ 98% [4]
Appearance	Information not explicit in search results	White powder [4] [5]
Melting Point	142°C (decomposes) [2]	174-181°C [4]
Storage Conditions	Information not explicit in search results	0-8°C [4] [5]

Safety Considerations: Handle with appropriate personal protective equipment. The compound has warning statements for causing skin and eye irritation and may be harmful if swallowed or cause respiratory irritation

[2].

Stock Solution Preparation Protocol

This protocol outlines the procedure for preparing a stable and concentrated stock solution of H-Cys-OMe·HCl in **dimethyl sulfoxide (DMSO)**.

1. Materials and Equipment

- H-Cys-OMe·HCl ($\geq 98\%$ purity) [2]
- Anhydrous DMSO (Hygroscopic DMSO significantly impacts solubility, use newly opened bottles) [6]
- Analytical balance
- Glass vial (1-2 mL)
- Micropipettes and tips
- Volumetric flask (e.g., 10 mL)
- Argon or Nitrogen gas supply (optional, for inert atmosphere)

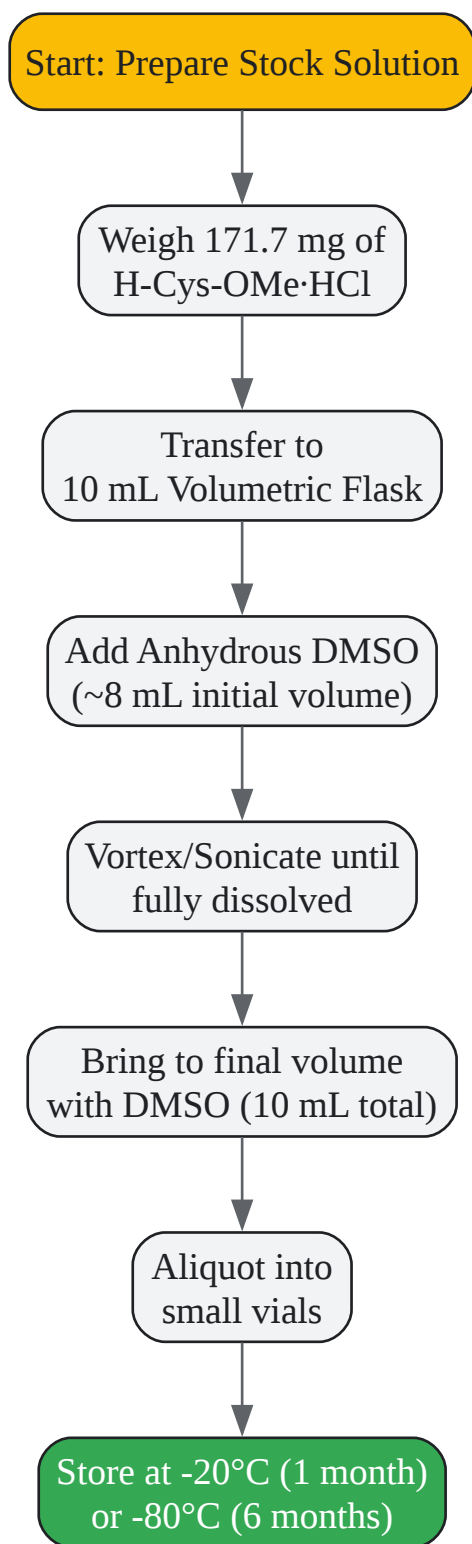
2. Procedure

- 1. Weighing:** Accurately weigh 171.7 mg of H-Cys-OMe·HCl. This mass corresponds to 1 millimole (mmol) of the compound.
- 2. Dissolution:** Transfer the weighed powder into a 10 mL volumetric flask. Add a small volume of anhydrous DMSO (approximately 8 mL) and vortex or sonicate until the powder is completely dissolved.
- 3. Final Volume:** Bring the final volume to 10 mL with anhydrous DMSO. This results in a **100 mM stock solution**.
- 4. Aliquoting:** Aliquot the solution into small, single-use vials to minimize freeze-thaw cycles.
- 5. Storage:** Store the aliquots at **-20°C**, where they are stable for approximately **1 month** [6]. For longer-term storage, keep at **-80°C** for up to **6 months** [6].

3. Notes on Solubility

- DMSO is the recommended solvent, with a solubility of at least **100 mg/mL** (approximately 582 mM) [6]. This high solubility makes it suitable for preparing concentrated stock solutions for biological assays.
- If the oxidized dimer, (H-Cys-OMe)₂·2HCl, is used, the molecular weight is 341.3 g/mol [3]. Adjust the mass accordingly to achieve the desired molar concentration.

The following workflow diagram summarizes the key steps in the stock solution preparation process:



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Application Notes in Research

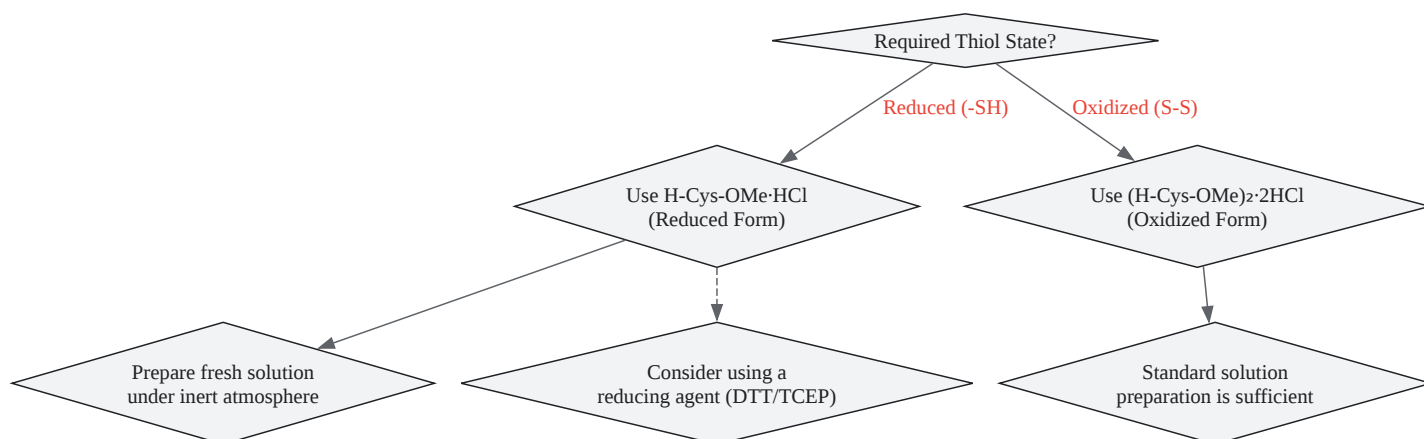
H-Cys-OMe·HCl and its derivatives are versatile building blocks in scientific research. The table below outlines their primary applications.

Application Area	Specific Use	Rationale & Research Context
Peptide Synthesis	Building block for introducing cysteine residues with a protected thiol or as a methyl ester [1].	The methyl ester (OMe) protects the carboxylic acid group during solid-phase peptide synthesis. The thiol can be further protected with groups like Benzyl (Bzl) [6].
Biochemical Assays	Study of enzyme activity and protein interactions [4].	Serves as a substrate or modulator in assays related to redox biology and sulfur metabolism.
Antioxidant Research	Investigating cellular protection against oxidative stress [4].	The cysteine thiol group is a key component of the antioxidant glutathione, making it central to redox signaling studies.
Pharmaceutical Development	Precursor for synthesizing compounds targeting oxidative stress [4].	Used in developing prodrugs or direct therapeutic agents that leverage the thiol's reactivity.
Cosmetic & Nutritional Science	Exploration in skin-repairing formulations and as a nutritional supplement [4].	Potential role in supporting skin antioxidant systems and as a source of sulfur-containing amino acids.

Critical Experimental Considerations

- Thiol Redox State:** The free thiol group in H-Cys-OMe·HCl is highly reactive and can easily oxidize in air to form the disulfide dimer, (H-Cys-OMe)₂·2HCl [3] [4]. For experiments requiring the reduced thiol form, prepare solutions fresh under an inert atmosphere (e.g., argon or nitrogen) and use reducing agents like DTT or TCEP if necessary.
- Hygroscopicity:** Both the compound and DMSO are hygroscopic. Use dry solvents and store the powder desiccated to prevent hydrolysis and weight inaccuracies [6] [2].
- Solution Stability:** While the frozen stock is stable for months, avoid repeated freeze-thaw cycles by aliquoting. For working solutions, use them immediately after preparation.

The diagram below illustrates the core decision-making process for using this compound in an experimental design.



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References

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